

A Comparative Analysis of Dicyandiamide and Thiosulfate as Nitrification Inhibitors

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Compound of Interest

Compound Name: Sodium dicyanamide

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This guide provides an objective comparison of the performance of two widely used nitrification inhibitors, dicyandiamide (DCD) and thiosulfate. The information presented is supported by experimental data to aid in the selection of the most appropriate inhibitor for specific research and agricultural applications.

Executive Summary

Dicyandiamide (DCD) and thiosulfate are both effective in inhibiting the nitrification process in soil, a key step in the nitrogen cycle that converts ammonium to nitrate. This inhibition can lead to improved nitrogen fertilizer use efficiency and reduced environmental nitrogen losses. However, experimental data reveals significant differences in their efficacy, duration of action, and impact on soil nitrogen dynamics. DCD consistently demonstrates a more potent and prolonged inhibitory effect compared to thiosulfate.

Performance Comparison: Dicyandiamide vs. Thiosulfate

The following tables summarize the quantitative data from a comparative study on the performance of DCD and potassium thiosulfate (K₂S₂O₃) as nitrification inhibitors in a latosolic red soil.^{[1][2][3][4]}

Table 1: Efficacy of Nitrification Inhibition

Parameter	Dicyandiamide (DCD)	Thiosulfate (K ₂ S ₂ O ₃)
Nitrification Inhibition Rate	72.6%	33.1%
Duration of Inhibition	~ 30 days	~ 10 days

Table 2: Impact on Soil Mineral Nitrogen (50-day incubation)

Parameter	Dicyandiamide (DCD)	Thiosulfate (K ₂ S ₂ O ₃)
Prevention of NH ₄ ⁺ -N Disappearance	63.0%	13.6%
Suppression of NO ₂ ⁻ -N Production	97.41%	-14.6% (increased accumulation)
Apparent N Recovery Increase	55.2%	4.8%

Table 3: Effect on Ammonia-Oxidizing Bacteria (AOB)

Parameter	Dicyandiamide (DCD)	Thiosulfate (K ₂ S ₂ O ₃)
Inhibition of AOB amoA Gene Copy Number	Strong Inhibition	Significant Inhibition

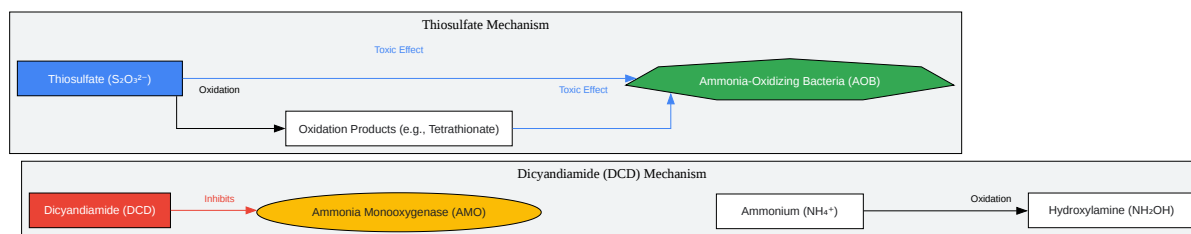
Mechanism of Action

The inhibitory mechanisms of DCD and thiosulfate differ significantly, targeting the nitrification pathway at the initial stage but through distinct molecular interactions.

Dicyandiamide (DCD): DCD acts as a specific inhibitor of the ammonia monooxygenase (AMO) enzyme.^{[5][6][7]} This enzyme is crucial for the first and rate-limiting step of nitrification, the oxidation of ammonia to hydroxylamine. By deactivating AMO, DCD effectively halts the nitrification process.^[5]

Thiosulfate: The inhibitory action of thiosulfate is believed to be a result of the direct toxic effects of the thiosulfate ion or its oxidation products, such as tetrathionate, on the nitrifying

microorganisms themselves.[8] This suggests a less specific mode of action compared to the targeted enzyme inhibition by DCD.



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Diagram of the inhibitory mechanisms of Dicyandiamide and Thiosulfate.

Effects on Soil Microbial Community

Dicyandiamide (DCD): Extensive research indicates that DCD generally has no significant adverse effects on the overall diversity and biomass of non-target soil microbial communities. [5][9][10][11] Some studies have even reported a stimulatory effect on general microbial activity.[12] This specificity for nitrifying bacteria is a key advantage of DCD.

Thiosulfate: The impact of thiosulfate on the broader soil microbial community is less well-defined in the context of its role as a nitrification inhibitor. Thiosulfate is a sulfur compound that can be utilized by sulfur-oxidizing bacteria, indicating a potential shift in the microbial community structure with its application.[13][14][15]

Impact on Crop Yield

Dicyandiamide (DCD): The effect of DCD on crop yield is variable and depends on factors such as crop type, soil conditions, and nitrogen application rates. Positive yield responses have been observed in crops like sweet corn, grain sorghum, and wheat, especially when nitrogen might be a limiting factor.[\[16\]](#)[\[17\]](#) However, inconsistent results, including instances of yield reduction, have also been reported, which may be linked to phytotoxicity at higher concentrations or specific application methods.[\[16\]](#)[\[18\]](#)

Thiosulfate: Thiosulfate is often applied in the form of ammonium thiosulfate (ATS) or potassium thiosulfate (KTS), which provide the essential nutrient sulfur in addition to their nitrification-inhibiting properties.[\[19\]](#)[\[20\]](#)[\[21\]](#) The provision of sulfur can lead to improved crop growth and yield, particularly in sulfur-deficient soils.[\[19\]](#)[\[21\]](#) The inhibition of nitrification can further enhance nitrogen use efficiency, contributing to potential yield benefits.[\[19\]](#)[\[22\]](#)

Experimental Protocols

A common method for evaluating and comparing nitrification inhibitors is through a soil incubation study. The following is a generalized protocol based on published research.[\[1\]](#)[\[2\]](#)

1. Soil Collection and Preparation:

- Collect topsoil (e.g., 0-20 cm depth) from the desired field location.
- Air-dry the soil and pass it through a sieve (e.g., 2 mm) to remove large debris and ensure homogeneity.
- Determine the basic physicochemical properties of the soil (pH, organic matter content, total nitrogen, etc.).

2. Experimental Design:

- Establish treatment groups, including:
 - Control (no nitrogen or inhibitor)
 - Nitrogen fertilizer only (e.g., urea)
 - Nitrogen fertilizer + DCD

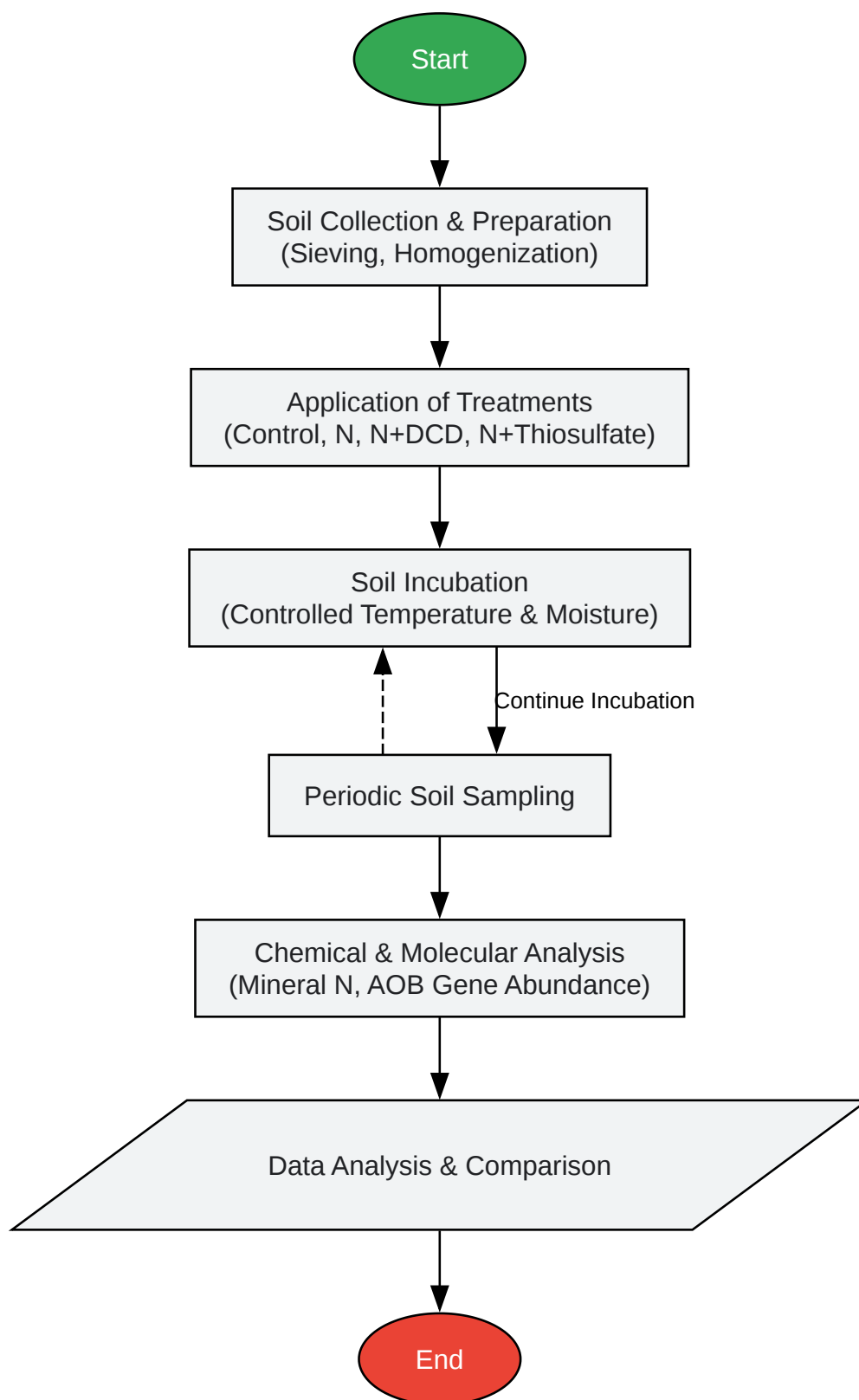
- Nitrogen fertilizer + Thiosulfate
- Each treatment should have multiple replicates (typically 3-4).

3. Incubation:

- Place a standardized amount of prepared soil into incubation vessels (e.g., jars or flasks).
- Apply the respective treatments to the soil and mix thoroughly.
- Adjust the soil moisture to a specific water-holding capacity (e.g., 60%) and maintain it throughout the experiment.
- Incubate the samples in the dark at a constant temperature (e.g., 25°C) for a set period (e.g., 50 days).

4. Sampling and Analysis:

- Collect soil samples from each replicate at regular intervals (e.g., days 1, 5, 10, 20, 30, 40, 50).
- Extract mineral nitrogen ($\text{NH}_4^+\text{-N}$, $\text{NO}_2^-\text{-N}$, and $\text{NO}_3^-\text{-N}$) from the soil samples using a potassium chloride (KCl) solution.
- Analyze the extracts for mineral nitrogen concentrations using colorimetric methods or an autoanalyzer.
- At specific time points, a subsample of soil can be used for molecular analysis, such as quantitative PCR (qPCR), to determine the abundance of the *amoA* gene of ammonia-oxidizing bacteria (AOB) and archaea (AOA).



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Workflow for a comparative soil incubation experiment.

Conclusion

Dicyandiamide is a more potent and persistent nitrification inhibitor than thiosulfate.[1] Its specific mode of action on the AMO enzyme and minimal impact on non-target soil microbes make it a highly effective tool for controlling nitrification.[5][10] Thiosulfate, while also inhibiting nitrification, is less effective and has a shorter duration of action.[1] However, its ability to supply sulfur can be a significant agronomic benefit.[19][20] The choice between DCD and thiosulfate will depend on the specific goals of the application, considering factors such as the required duration of inhibition, the potential for sulfur deficiency in the soil, and the specific crop being cultivated.

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